

# Application Notes and Protocols for Dichlormid with Acetochlor Herbicides

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dichlormid*

Cat. No.: *B166021*

[Get Quote](#)

For Research, Scientific, and Drug Development Professionals

These notes provide a comprehensive protocol for the application of the herbicide safener **Dichlormid** in conjunction with the chloroacetamide herbicide acetochlor. The information is intended for controlled research and development applications.

## Introduction

Acetochlor is a selective, pre-emergence herbicide effective against annual grasses and certain broadleaf weeds.<sup>[1]</sup> However, at higher concentrations or under certain environmental conditions, it can cause phytotoxicity to crops like maize (corn).<sup>[2]</sup> **Dichlormid** is a herbicide safener from the dichloroacetamide class that is co-applied with acetochlor to protect the crop from injury without compromising weed control efficacy.<sup>[3][4]</sup>

Mechanism of Action: **Dichlormid** works by selectively enhancing the metabolism of acetochlor within the crop plant.<sup>[3]</sup> It induces the expression of glutathione S-transferase (GST) enzymes, which catalyze the conjugation of acetochlor with the endogenous tripeptide glutathione.<sup>[3][5]</sup> This conjugation process detoxifies the herbicide, rendering it non-phytotoxic to the crop.<sup>[3]</sup> Weeds generally have lower levels of these GST enzymes or different isozymes that are less effective at metabolizing acetochlor, leading to their selective elimination.

## Materials and Formulations

Commercial formulations typically contain both acetochlor and **Dichlormid** in an emulsifiable concentrate (EC). The ratio of active ingredients can vary.

Table 1: Example Formulations of Acetochlor and **Dichlormid**

Acetochlor Concentration	Dichlormid Concentration	Formulation Type	Reference
700 g/L	87 g/L	Emulsifiable Concentrate (EC)	<a href="#">[5]</a> <a href="#">[6]</a>
768 g/L	128 g/L	Emulsifiable Concentrate (EC)	<a href="#">[7]</a> <a href="#">[8]</a>
500-900 g/L	100 g/L	Emulsifiable Concentrate (EC)	<a href="#">[9]</a>
43.4% (w/w)	Not specified, included as safener	Emulsifiable Concentrate (EC) with Atrazine (16.3%)	<a href="#">[10]</a>

## Application Protocol

This protocol is a general guideline. Researchers must adapt it based on specific experimental designs, environmental conditions, soil types, and target weed species.

## Timing of Application

- Pre-emergence: The most common application timing is after planting but before the emergence of the crop and weeds.[\[2\]](#) Application should occur preferably within 2-5 days after planting.[\[5\]](#)[\[6\]](#)
- Early Preplant: Application can be made up to 45 days before planting, particularly on medium and fine-textured soils.[\[11\]](#) Split applications are also possible, with a portion applied 30-45 days before planting and the remainder at planting.[\[11\]](#)
- Early Post-emergence: Application is possible on corn up to 11 inches tall, but it must be done before weed seedlings emerge or in a tank mix with a herbicide that controls emerged weeds.[\[10\]](#)

## Application Rates

The application rate is dependent on soil texture, organic matter content, and the severity of weed infestation.[\[1\]](#)[\[11\]](#)

Table 2: Recommended Broadcast Application Rates (Example Product)

Soil Texture	Broadcast Rate per Acre (Pints)*	Broadcast Rate per Hectare (Liters)**
Coarse	1.50 – 2.00	~1.75 - 2.34
Medium	2.25 – 2.75	~2.63 - 3.21
Fine	2.75 – 3.00	~3.21 - 3.50

\*Based on a product like Surpass NXT. Use the higher end of the rate range for areas with heavy weed infestation.[\[11\]](#) \*\*Conversion based on 1 US pint  $\approx$  0.473 liters and 1 acre  $\approx$  0.405 hectares.

Note: The maximum annual application rate for acetochlor must not exceed 3.0 pounds of active ingredient per acre.[\[11\]](#)

## Mixing Instructions

- Safety First: Before handling the chemicals, put on the required Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, a long-sleeved shirt, long pants, and chemical-resistant footwear.[\[1\]](#)[\[5\]](#)
- Tank Preparation: Ensure the spray tank is clean and free of any residues from previous applications.
- Filling: Fill the spray tank to one-third to one-half of the required volume with clean water.[\[5\]](#)[\[12\]](#)
- Agitation: Start the mechanical or hydraulic agitation system and maintain it throughout the mixing and spraying process.

- Adding Formulation: Add the required volume of the acetochlor-**Dichlormid** formulation to the tank.[5]
- Complete Filling: Continue agitation while adding the remaining water to the spray tank to reach the final desired volume.[5]
- Compatibility Test: If tank-mixing with other pesticides or liquid fertilizers, perform a compatibility test in a small jar before mixing in the main tank.[5][11]

## Application Procedure

- Equipment: Use a calibrated ground sprayer with a boom and flat-fan nozzles designed for uniform herbicide application.[5] Ensure screens are 50-mesh or coarser.[11]
- Spray Volume: Apply in a minimum of 10 gallons of water per acre (approximately 93.5 L/ha) for ground applications.[5][11] A typical volume is at least 200 L of water per hectare.[5]
- Pressure: Operate the sprayer at a low pressure (15 to 40 psi) to produce a large droplet size and minimize spray drift.[11]
- Environmental Conditions: Do not apply when wind speed exceeds 15 mph or during temperature inversions.[11] Application requires subsequent rainfall or irrigation of at least 15-25 mm to move the herbicide into the weed germination zone.[5][6]

## Experimental Protocols

### Phytotoxicity and Efficacy Trial

This protocol is based on the European and Mediterranean Plant Protection Organization (EPPO) standard methods for evaluating herbicide performance.[7][8]

- Experimental Design: Use a Randomized Complete Block Design (RCBD) with at least three replications.[13]
- Plot Size: Establish plots of a suitable size (e.g., 3 x 3 meters) for treatment application and assessment.[13]
- Treatments:

- Efficacy Treatment 1: Acetochlor + **Dichlormid** at a standard rate (e.g., 2.0 L/ha).[\[7\]](#)[\[8\]](#)
- Efficacy Treatment 2: Acetochlor + **Dichlormid** at a higher rate (e.g., 2.5 L/ha).[\[7\]](#)[\[8\]](#)
- Phytotoxicity Treatment: Acetochlor + **Dichlormid** at a double rate (e.g., 5.0 L/ha).[\[7\]](#)[\[8\]](#)
- Reference Treatment: A standard, registered herbicide for comparison.
- Controls: Include both a weed-free (hand-weeded) control and a weedy (untreated) check.  
[\[13\]](#)
- Application: Apply treatments according to the protocol described in Section 3.
- Data Collection:
  - Phytotoxicity: Visually assess crop injury at 7, 14, and 28 days after treatment (DAT) using a 0-100% scale, where 0 = no injury and 100 = crop death.
  - Weed Control Efficacy: Assess weed density and biomass by species at 30 and 60 DAT. Collect weed samples from a defined quadrat within each plot, count, dry, and weigh them. Calculate Weed Control Efficiency (WCE).
  - Crop Yield: At maturity, harvest the crop from the central rows of each plot to determine grain yield.[\[13\]](#)
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA) and a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

Table 3: Efficacy of Acetochlor with **Dichlormid** on Various Weed Species

Weed Species	Scientific Name	Control Level	Reference
Barnyardgrass	Echinochloa crus-galli	High Efficacy	[7][8]
Yellow Foxtail	Setaria glauca	High Efficacy	[7][8]
Johnsongrass (from seed)	Sorghum halepense	High Efficacy	[7][8]
Black-bindweed	Bilderdykia convolvulus	High Efficacy	[7][8]
Many-seeded Goosefoot	Chenopodium polyspermum	High Efficacy	[7][8]
Jimsonweed	Datura stramonium	High Efficacy	[7][8]
Black Nightshade	Solanum nigrum	High Efficacy	[7][8]
Annual Woundwort	Stachys annua	High Efficacy	[7][8]

## Glutathione S-Transferase (GST) Activity Assay

This assay quantifies the induction of GST enzymes by **Dichlormid** in crop tissue.[3]

- **Plant Material:** Grow crop seedlings (e.g., maize) in a controlled environment. Treat one group with a sub-lethal dose of **Dichlormid** and another with a control solution.
- **Protein Extraction:** Harvest shoot or root tissue after a set time (e.g., 24-48 hours). Homogenize the tissue in an ice-cold extraction buffer (e.g., Tris-HCl with protease inhibitors). Centrifuge the homogenate at high speed (e.g., 12,000 x g) at 4°C to pellet cellular debris. Collect the supernatant containing the soluble proteins.
- **Protein Quantification:** Determine the total protein concentration in the extracts using a standard method like the Bradford assay.
- **GST Activity Measurement:**
  - Prepare a reaction mixture containing a suitable buffer (e.g., phosphate buffer), glutathione (GSH), and a substrate like 1-chloro-2,4-dinitrobenzene (CDNB).

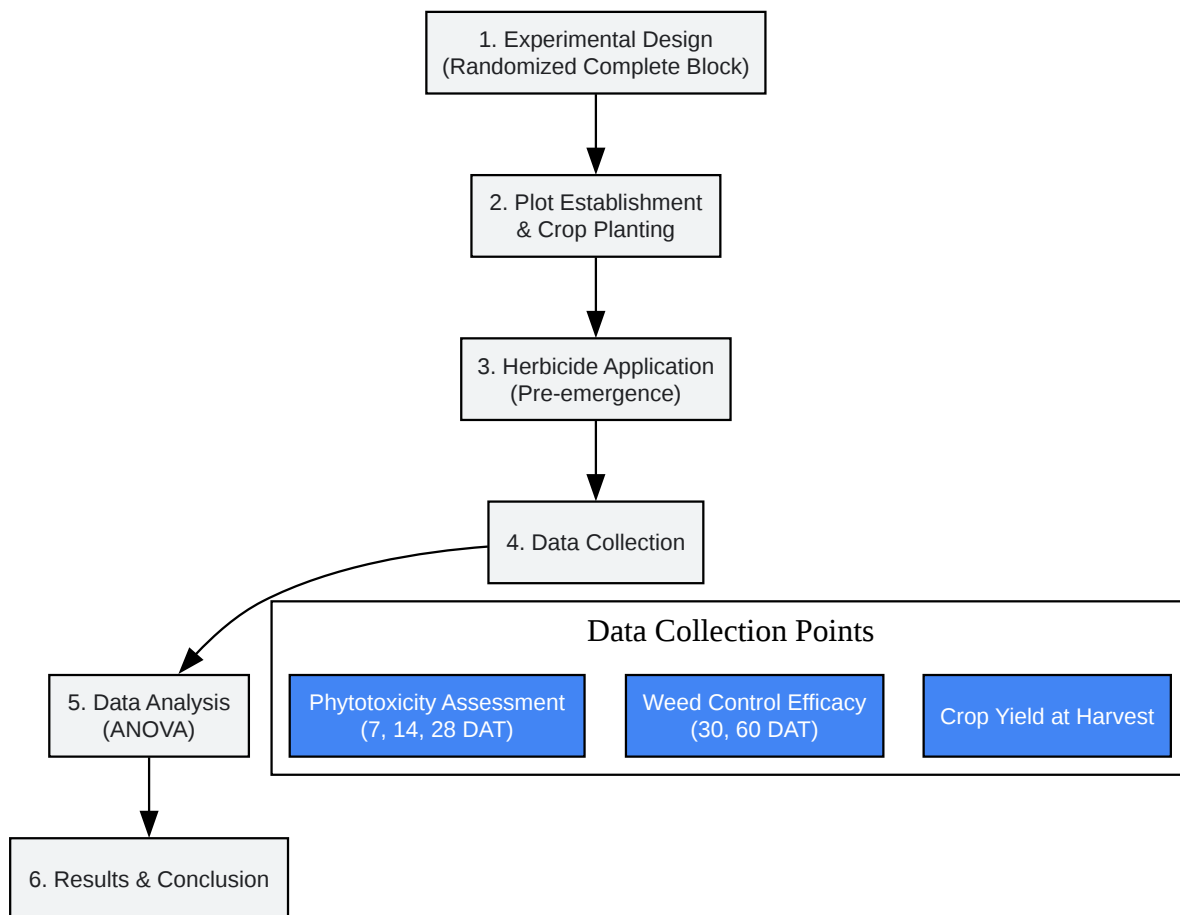
- Add a known amount of protein extract to initiate the reaction.
- Monitor the increase in absorbance at 340 nm using a spectrophotometer. The change in absorbance is due to the formation of the GSH-CDNB conjugate.
- Data Analysis: Calculate the specific activity of GST (e.g., in nmol of product formed per minute per mg of protein). Compare the activity in **Dichlormid**-treated samples to the control to determine the fold-induction.[3]

## Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE as specified on the product label. This includes chemical-resistant gloves, coveralls, safety glasses or a face shield, and boots.[5][14][15] A respirator may be required for mixing and loading.[14]
- Handling: Avoid contact with skin, eyes, and clothing.[5] Do not inhale spray mist. Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking. [1][5]
- First Aid: In case of eye contact, flush immediately with plenty of water for at least 15 minutes.[5] For skin contact, wash immediately with soap and water.[5] If swallowed or inhaled, seek immediate medical attention.[5]
- Environmental Safety: Acetochlor can pose a risk to surface and groundwater. Do not apply directly to water or in areas where surface water is present.[1] Use buffer strips near water bodies to reduce runoff.[1]
- Storage and Disposal: Store in a cool, locked, and well-ventilated area away from food and feed.[5] Dispose of empty containers according to label directions, often by triple-rinsing and puncturing.[5]

## Visualizations

Caption: Mechanism of **Dichlormid** safening action on Acetochlor.



[Click to download full resolution via product page](#)

Caption: General workflow for a herbicide efficacy and phytotoxicity trial.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fbn.com [fbn.com]



- 2. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 3. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 4. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 5. [aeciph.com](https://aeciph.com) [[aeciph.com](https://aeciph.com)]
- 6. [aeciph.com](https://aeciph.com) [[aeciph.com](https://aeciph.com)]
- 7. Secure Verification [[aspace.agrif.bg.ac.rs](https://aspace.agrif.bg.ac.rs)]
- 8. Secure Verification [[aspace.agrif.bg.ac.rs](https://aspace.agrif.bg.ac.rs)]
- 9. Supply Herbicide Mixture Acetochlor + Dichlormid, Acetochlor + Dichlormid 500-900g/L + 100g/L EC, , pesticide suppliers [[essencechem.com](https://essencechem.com)]
- 10. [assets.greenbook.net](https://assets.greenbook.net) [[assets.greenbook.net](https://assets.greenbook.net)]
- 11. [assets.greenbook.net](https://assets.greenbook.net) [[assets.greenbook.net](https://assets.greenbook.net)]
- 12. [bugwoodcloud.org](https://bugwoodcloud.org) [[bugwoodcloud.org](https://bugwoodcloud.org)]
- 13. [file.sdiarticle3.com](https://file.sdiarticle3.com) [[file.sdiarticle3.com](https://file.sdiarticle3.com)]
- 14. Safety Tips for Using Herbicides | PesAfrica [[pesafrica.net](https://pesafrica.net)]
- 15. [marshallsterling.com](https://marshallsterling.com) [[marshallsterling.com](https://marshallsterling.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for Dichlormid with Acetochlor Herbicides]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166021#protocol-for-applying-dichlormid-with-acetochlor-herbicides>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)